

Comparative Guide: FTIR Spectrum Analysis of N-Octanoyl-2-Methylalanine (NOMA)

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Compound of Interest

Compound Name: *Alanine, 2-methyl-N-(1-oxooctyl)-*

CAS No.: 176664-71-4

Cat. No.: B576022

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Executive Summary

N-Octanoyl-2-methylalanine (NOMA) is a functionalized amino acid derivative comprising an eight-carbon lipophilic tail (octanoyl) coupled to a hydrophilic head group (2-methylalanine/aminoisobutyric acid). In drug development, this amphiphilic structure is critical for its role as a permeation enhancer, facilitating the oral delivery of macromolecules.

This guide provides a technical framework for validating the synthesis and purity of NOMA using Fourier Transform Infrared (FTIR) spectroscopy. By comparing NOMA against its precursors—Octanoic Acid and 2-Methylalanine (AIB)—we establish a self-validating protocol to confirm the formation of the amide bond and the integrity of the alkyl chain.

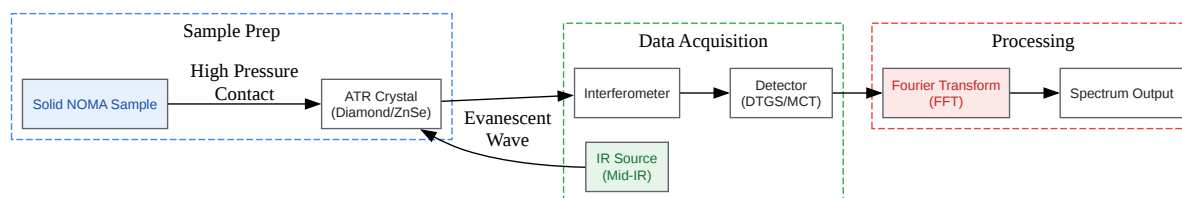
Part 1: Experimental Methodology

To ensure reproducibility in a pharmaceutical R&D setting, we recommend Attenuated Total Reflection (ATR) sampling over traditional KBr pellets. NOMA is often a waxy solid or powder; ATR minimizes sample preparation errors and water absorption.

Protocol: High-Fidelity ATR-FTIR Acquisition

- Instrument Setup:
 - Detector: DTGS (Deuterated Triglycine Sulfate) or MCT (Mercury Cadmium Telluride) for high sensitivity.
 - Crystal: Diamond or ZnSe (Diamond preferred for durability).
 - Resolution: 4 cm^{-1} .[\[1\]](#)
 - Scans: 64 scans (to optimize Signal-to-Noise ratio).
 - Range: $4000\text{--}600\text{ cm}^{-1}$.
- Sample Preparation:
 - Background: Collect an air background spectrum immediately prior to sampling.
 - Deposition: Place ~5 mg of NOMA directly onto the crystal center.
 - Contact: Apply pressure using the anvil until the force gauge reaches the optimal zone (typically ~80–100 N). Note: Inconsistent pressure leads to variable peak intensities.
- Data Processing:
 - Apply Baseline Correction (Rubberband method) to flatten the baseline.
 - Perform Atmospheric Compensation to remove CO_2 (2350 cm^{-1}) and H_2O vapor interferences.

Workflow Visualization



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Figure 1: Operational workflow for ATR-FTIR analysis of N-octanoyl-2-methylalanine. The critical control point is the sample-crystal contact pressure.

Part 2: Comparative Spectral Analysis

The validation of NOMA relies on identifying the "fingerprint" of the amide bond formation while confirming the presence of the alkyl tail and the carboxylic acid headgroup.

Comparative Data Table

Functional Group	Vibration Mode	Octanoic Acid (Precursor 1)	2-Methylalanine (Precursor 2)	NOMA (Product)	Diagnostic Value
Amide I	C=O Stretch (Amide)	Absent	Absent	1640–1655 cm^{-1}	Primary Confirmation of synthesis.
Amide II	N-H Bend / C-N Stretch	Absent	Absent	1540–1560 cm^{-1}	Confirms secondary amide structure.
Carboxylic Acid	C=O Stretch (Acid)	~1710 cm^{-1} (Dimer)	Absent (Zwitterion)	1700–1720 cm^{-1}	Confirms free acid terminus.
Carboxylate	COO ⁻ Asym. Stretch	Absent	~1590–1610 cm^{-1}	Absent (if free acid)	Indicates salt formation (impurity).
Alkyl Chain	C-H Stretch (Sym/Asym)	2850–2960 cm^{-1}	Weak/Absent (Short chain)	2850–2960 cm^{-1}	Confirms octanoyl chain integration.
Amine	N-H Stretch	Absent	~3000 cm^{-1} (Broad NH ₃ ⁺)	~3300 cm^{-1} (Sharp)	Shift from salt (NH ₃ ⁺) to amide (NH).

Detailed Analysis of Spectral Zones

1. The Amide Region (1500–1700 cm^{-1}): The Synthesis Check This is the most critical region.

- Precursor (Octanoic Acid): Shows a strong singlet at ~1710 cm^{-1} due to the carboxylic acid dimer C=O stretch.

- Precursor (2-Methylalanine): As a solid amino acid, it exists as a zwitterion. You will see the asymmetric carboxylate (COO^-) stretch around 1600 cm^{-1} and no amide bands.
- Product (NOMA): The synthesis creates a secondary amide. You must observe the emergence of the Amide I band ($1640\text{--}1655\text{ cm}^{-1}$).
 - Validation: If the spectrum shows a single peak at 1710 cm^{-1} without the 1640 cm^{-1} shoulder, the coupling reaction failed. If you see peaks at 1800 cm^{-1} , you may have unreacted acid chloride or anhydride intermediates.

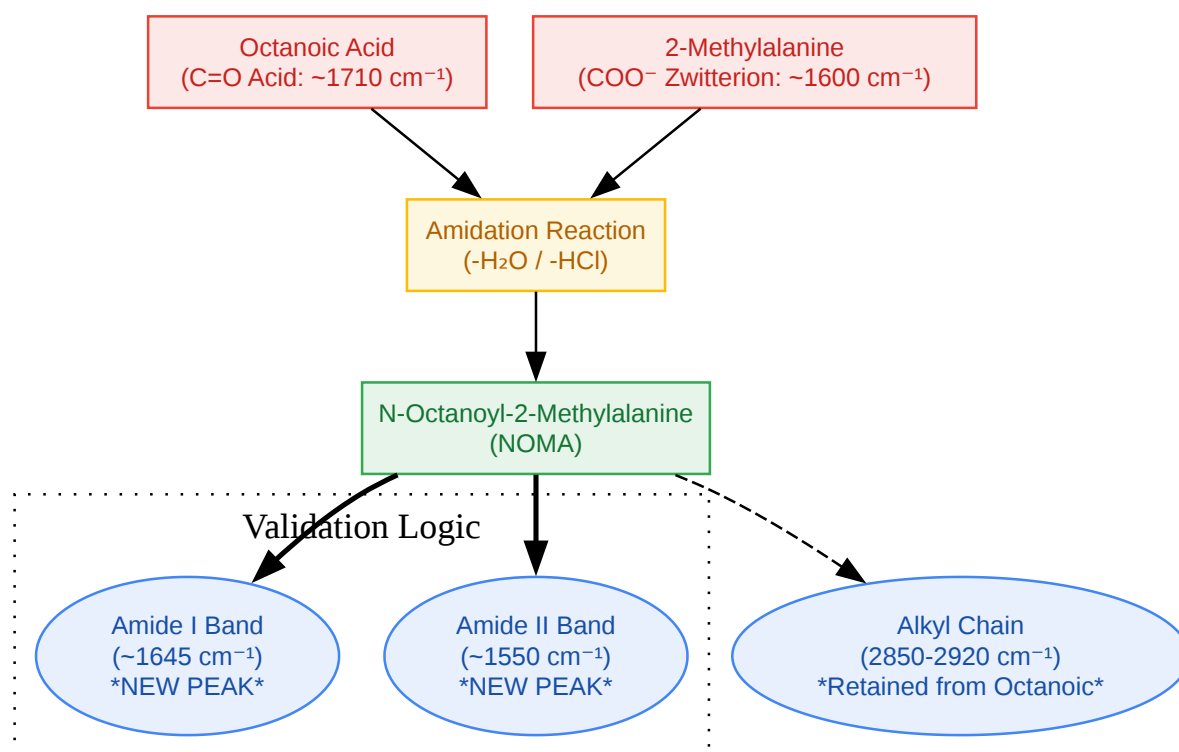
2. The Alkyl Region ($2800\text{--}3000\text{ cm}^{-1}$): Hydrophobicity Check

- NOMA inherits the lipophilic tail from octanoic acid.
- Look for the characteristic triplet of bands:
 - 2956 cm^{-1} (CH_3 asymmetric stretch)
 - 2920 cm^{-1} (CH_2 asymmetric stretch)
 - 2850 cm^{-1} (CH_2 symmetric stretch)
- Comparison: 2-Methylalanine lacks these intense methylene chains. Their presence in the purified product confirms the attachment of the octanoyl group.

3. The Carboxyl Terminus (Acid vs. Salt)

- In drug delivery formulations, NOMA is often converted to its sodium salt (similar to SNAC).
- Free Acid Form: Shows a C=O stretch at $\sim 1715\text{ cm}^{-1}$.
- Salt Form: The 1715 cm^{-1} peak disappears and is replaced by two bands: $\sim 1560\text{ cm}^{-1}$ (asymmetric COO^-) and $\sim 1400\text{ cm}^{-1}$ (symmetric COO^-).
- Caution: The asymmetric carboxylate peak ($\sim 1560\text{ cm}^{-1}$) can overlap with the Amide II band. Second-derivative analysis may be required to resolve them.

Structural Logic Diagram



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Figure 2: Spectral evolution during NOMA synthesis. The appearance of Amide I and II bands serves as the primary confirmation of successful coupling.

Part 3: Troubleshooting & Common Pitfalls

- Water Interference:
 - Symptom:[2][3] Broad, noisy region around 1640 cm^{-1} (Amide I) and 3400 cm^{-1} .
 - Cause: NOMA is hygroscopic.
 - Solution: Dry the sample in a desiccator for 24 hours prior to analysis. Use a purged FTIR system (N₂ gas) to remove atmospheric moisture.
- Unreacted Precursors:
 - Symptom:[2][3] A split peak in the carbonyl region (e.g., distinct 1710 cm^{-1} and 1740 cm^{-1}).

- Diagnosis: 1740 cm^{-1} often indicates an ester byproduct or unreacted anhydride. 1710 cm^{-1} is the acid.
- Action: Recrystallize the product (typically using hexane/ethyl acetate) and re-analyze.
- Salt vs. Acid Confusion:
 - If the pH of the final wash was not acidic enough, you may isolate the salt form. This results in a "missing" Acid C=O peak at 1715 cm^{-1} . Verify by checking for the strong carboxylate doublet ($1560/1400\text{ cm}^{-1}$).

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